A Comparative Guide to the Structure-Activity Relationship of Fluorinated Phenethylamines

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Compound of Interest

Compound Name:	*2-(2,4-Difluorophenyl)ethanamine*
CAS No.:	*134672-72-3*
Cat. No.:	*B166730*

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Introduction: The Strategic Role of Fluorine in Modulating Phenethylamine Bioactivity

The phenethylamine scaffold is a cornerstone of neuropharmacology, forming the basis for a vast array of psychoactive compounds, from endogenous neurotransmitters like dopamine to powerful synthetic stimulants and psychedelics.[1][2] The introduction of fluorine, a common strategy in modern medicinal chemistry, profoundly alters the pharmacological profile of these molecules.[1][3][4] Fluorination can influence a compound's metabolic stability, membrane permeability, and binding affinity for its biological targets by modifying its electronic properties and conformational preferences.[3][4] This guide provides a comparative analysis of the structure-activity relationships (SAR) of fluorinated phenethylamines, offering insights into how the position of fluorine substitution dictates their interaction with key monoamine systems. We will delve into experimental data comparing their potency and selectivity, provide detailed protocols for essential assays, and visualize the underlying principles of their design and evaluation.

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Comparative Analysis of Fluorine Substitution Patterns

The biological activity of a phenethylamine derivative is critically dependent on the substitution pattern on both the aromatic ring and the ethylamine side chain. Fluorination at different positions leads to distinct pharmacological profiles, primarily by altering interactions with the dopamine (DAT), serotonin (SERT), and norepinephrine (NET) transporters.[5]

Ring Substitution: A Tale of Three Positions

Substitution on the phenyl ring is a key determinant of a compound's activity and selectivity.

- 4-Position (Para): Para-fluorination generally shifts the activity profile towards a greater serotonergic effect. For example, 4-fluoroamphetamine (4-FA) is a more potent serotonin (5-HT) releaser compared to non-fluorinated amphetamine.[6] While it still elevates dopamine levels, its dopaminergic potency is less than that of amphetamine.[6][7] This increased serotonergic activity can result in a different behavioral profile, often described as being intermediate between classic stimulants and entactogens. In contrast, halogen groups at the para position have been shown to exert positive effects on the binding affinity for the 5-HT2A receptor.[8][9] For synthetic cathinones, para-substitution also tends to increase serotonergic activity.[10]

- 2-Position (Ortho): Ortho-fluorination, as seen in 2-fluoroamphetamine (2-FA), tends to retain a primarily dopaminergic profile, similar to dextroamphetamine.[11] Studies on locomotor activity in mice show that 2-FA is a potent stimulant, though slightly less so than d-amphetamine.[11] The ortho-fluoro substitution can induce a folded gauche conformation due to an intramolecular N-H+···F interaction, which may influence its binding to transporters.[3]

- 3-Position (Meta): Compounds with meta-fluorine substitution, such as 3-fluoromethamphetamine (3-FMA), demonstrate robust psychomotor, rewarding, and reinforcing properties, suggesting a strong interaction with the dopaminergic system.[12] For synthetic cathinones, meta-substitution is associated with higher psychostimulant effects compared to their para-analogs, which is attributed to a greater affinity for the dopamine transporter.[10]

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Data Summary: In Vitro and In Vivo Activity Comparison

The following tables summarize key experimental data for representative fluorinated phenethylamines, comparing them to the parent compounds.

Table 1: Comparison of In Vivo Locomotor Activity in Mice[11]

Compound	Potency (ED_{50} mg/kg)	Peak Effect (Total Distance in cm)
2-Fluoroamphetamine (2-FA)	1.6	28,881
d-Amphetamine	0.8	32,504
Methamphetamine	0.4	30,000
2-Fluoromethamphetamine (2-FMA)	0.5	29,876

Table 2: Comparative Monoamine Transporter Inhibition

Compound	DAT IC_{50} (nM)	SERT IC_{50} (nM)	DAT/SERT Selectivity
d-Amphetamine	24.8	3340	135
4-Fluoroamphetamine (4-FA)	295	412	1.4
3-Fluoromethamphetamine (3-FMA)	51.6	1760	34.1
Methcathinone	130	>10,000	>77
4-FMC (Flephedrone)	430	3,100	7.2

(Data synthesized from multiple sources for comparative purposes. Absolute values can vary based on experimental conditions.)

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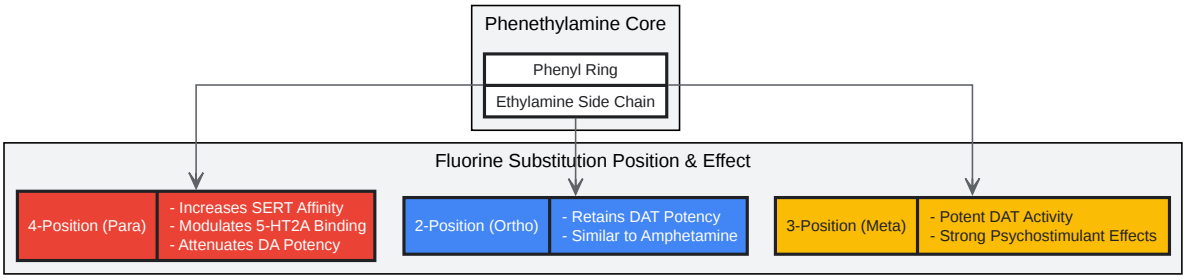
Visualizing Structure-Activity Relationships

The following diagram illustrates the general trends observed with fluorine substitution on the phenethylamine core.



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Caption: General SAR trends for ring-fluorinated phenethylamines.

Experimental Methodologies: A Guide to In Vitro Characterization

To ensure the trustworthiness of SAR data, standardized and well-validated experimental protocols are essential. Below are detailed methodologies for key assays used to characterize the activity of fluorinated phenethylamines.

Radioligand Binding Assay for Dopamine Transporter (DAT)

This assay determines the binding affinity (Ki) of a test compound for DAT by measuring its ability to compete with a known radioligand.

Causality Behind Experimental Choices:

- Tissue Source: Rat striatum is used as it has a high density of dopamine transporters.[13]

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- Radioligand: [^{3}H]WIN 35,428 is a high-affinity ligand for DAT, making it suitable for competitive binding assays.[13]
- Non-Specific Binding: A high concentration of a known DAT inhibitor (e.g., cocaine) is used to saturate all specific binding sites, allowing for the determination of non-specific binding.[13]

Step-by-Step Protocol:

- Membrane Preparation:
  - Dissect rat striata on ice and homogenize in ice-cold buffer.[13][14]
  - Perform differential centrifugation to isolate the crude membrane fraction containing the transporters.[13][15]
  - Resuspend the final membrane pellet in assay buffer and determine the protein concentration. Store at -80°C.[13][14]
- Competitive Binding Assay:
  - Prepare serial dilutions of the fluorinated phenethylamine test compounds.[13]
  - In a 96-well plate, add the membrane preparation, the [^{3}H]WIN 35,428 radioligand, and either buffer (for total binding), a high concentration of a known DAT inhibitor (for non-specific binding), or the test compound.[13][16]
  - Incubate the plate to allow binding to reach equilibrium (e.g., 60-120 minutes at room temperature).[14][16]
- Filtration and Counting:
  - Rapidly terminate the reaction by filtering the contents of each well through glass fiber filters using a cell harvester. This separates the bound radioligand from the unbound.[13][16]
  - Wash the filters multiple times with ice-cold buffer to remove any remaining unbound radioligand.[13]

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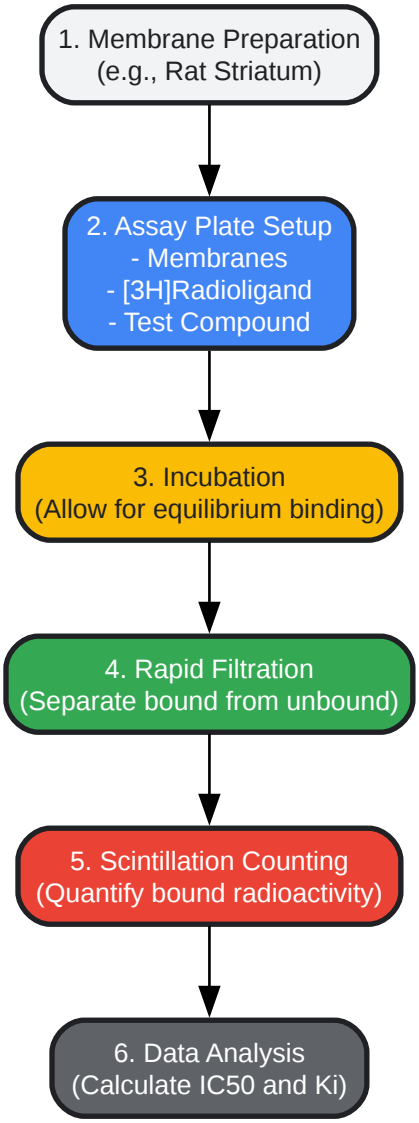
- Place the filters in scintillation vials, add scintillation cocktail, and measure the radioactivity using a scintillation counter.[13][15]

- Data Analysis:
  - Calculate specific binding by subtracting non-specific binding from total binding.[13]
  - Plot the percentage of specific binding against the concentration of the test compound to generate an inhibition curve and determine the IC_{50} value.
  - Convert the IC_{50} to a Ki value using the Cheng-Prusoff equation.[16]



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